

Safety and Handling of N-(tert-Butyl)-2-chloroacetamide: A Technical Guide

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Compound of Interest

Compound Name: *N*-(tert-Butyl)-2-chloroacetamide

Cat. No.: B131575

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-(tert-Butyl)-2-chloroacetamide** (CAS No. 15678-99-6). The information is intended to support laboratory personnel in the safe management of this chemical, from initial handling to disposal. This document outlines the known hazards, recommended personal protective equipment (PPE), emergency procedures, and relevant biological interactions to ensure a safe research environment.

Chemical and Physical Properties

N-(tert-Butyl)-2-chloroacetamide is a solid organic compound.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	15678-99-6	[2][3]
Molecular Formula	C6H12ClNO	[2][3]
Molecular Weight	149.62 g/mol	[2][3]
Appearance	White solid	[4]
Melting Point	82-83 °C	[4]
Boiling Point	251.6±23.0 °C (Predicted)	[4]
Density	1.032±0.06 g/cm3 (Predicted)	[4]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol.	[4]

Hazard Identification and Classification

N-(tert-Butyl)-2-chloroacetamide is classified as a hazardous substance. The following table summarizes its GHS hazard classifications based on aggregated data.

Hazard Class	GHS Category	Hazard Statement	Data Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[5]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation	[5]

Warning: This chemical is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[5]

Toxicological Data

Specific quantitative toxicological data, such as LD50 values for **N-(tert-Butyl)-2-chloroacetamide**, are not readily available in the searched literature. However, data for the related compound, 2-chloroacetamide, can be used as a conservative reference for assessing potential toxicity.

Toxicity Data for 2-Chloroacetamide (CAS 79-07-2)		
Test	Result	Species
Acute Oral LD50	70 - 138 mg/kg	Rat
Acute Oral LD50	155 mg/kg	Mouse
Acute Oral LD50	31 mg/kg	Dog
Acute Oral LD50	122 mg/kg	Rabbit
Skin Irritation	Non-irritant at 5.0%	Rabbit
Eye Irritation	Non-irritant at 5.0%	Rabbit
Skin Sensitization	Potential human sensitizer at 0.5%	Human

This data is for 2-chloroacetamide and should be used as an indicator of potential hazards for **N-(tert-Butyl)-2-chloroacetamide**.

Experimental Protocols

The following protocols are generalized procedures for the synthesis, handling, and disposal of chloroacetamide derivatives and should be adapted based on a thorough, site-specific risk assessment for **N-(tert-Butyl)-2-chloroacetamide**.

Synthesis Protocol (Example)

This protocol is a general method for the N-acylation of an amine, which is a common route for synthesizing N-substituted acetamides.

Objective: To synthesize an N-substituted acetamide derivative.

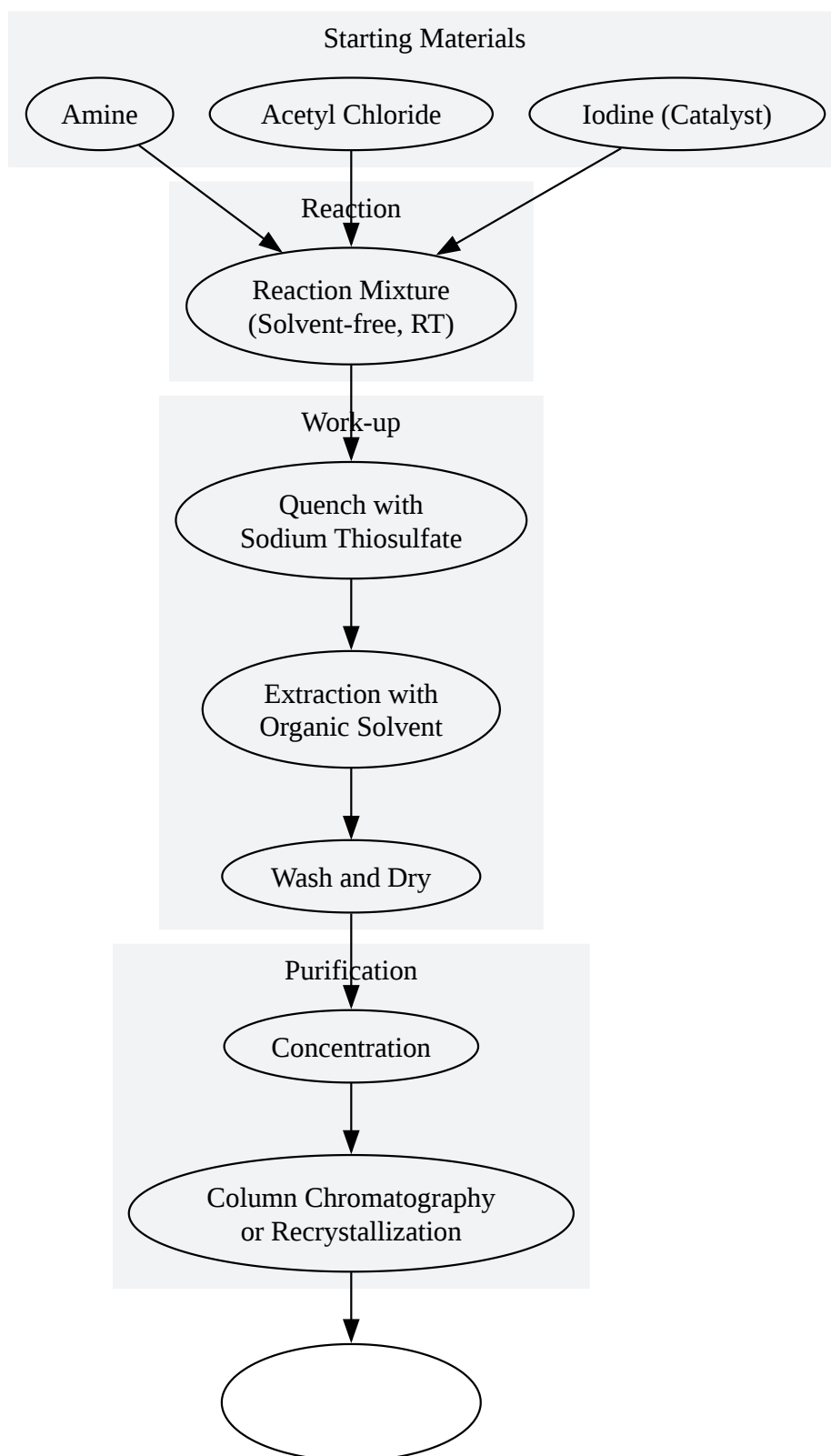
Materials:

- Primary or secondary amine
- Acetyl chloride
- Elemental iodine (catalyst)
- Sodium thiosulfate solution
- Organic solvent (e.g., dichloromethane or ethyl acetate)
- Anhydrous sodium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a fume hood, combine the amine and a catalytic amount of elemental iodine in a round-bottom flask equipped with a magnetic stir bar.
- Slowly add acetyl chloride to the mixture at room temperature while stirring. The reaction is often rapid.[6]
- After the reaction is complete (monitor by TLC), quench the reaction by adding a sodium thiosulfate solution to remove excess iodine.[6]
- Extract the product into an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.[6]

- Purify the product by column chromatography or recrystallization as necessary.



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Safe Handling and Storage

Engineering Controls:

- Work with **N-(tert-Butyl)-2-chloroacetamide** in a certified chemical fume hood to minimize inhalation exposure.^[7]
- Ensure an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Have a chemical spill kit available.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over safety goggles when there is a risk of splashing.
- Skin and Body Protection: A flame-resistant lab coat should be worn and fully buttoned. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities or procedures with a higher risk of exposure, a chemical-resistant apron or coveralls should be used.
- Hand Protection: Double gloving is recommended. Use chemical-resistant outer gloves (e.g., nitrile) over inner gloves. Inspect gloves before use and change them immediately upon known or suspected contact with the compound.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.^{[2][8]}
- Keep locked up or in an area accessible only to qualified or authorized persons.^[8]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.^[9]

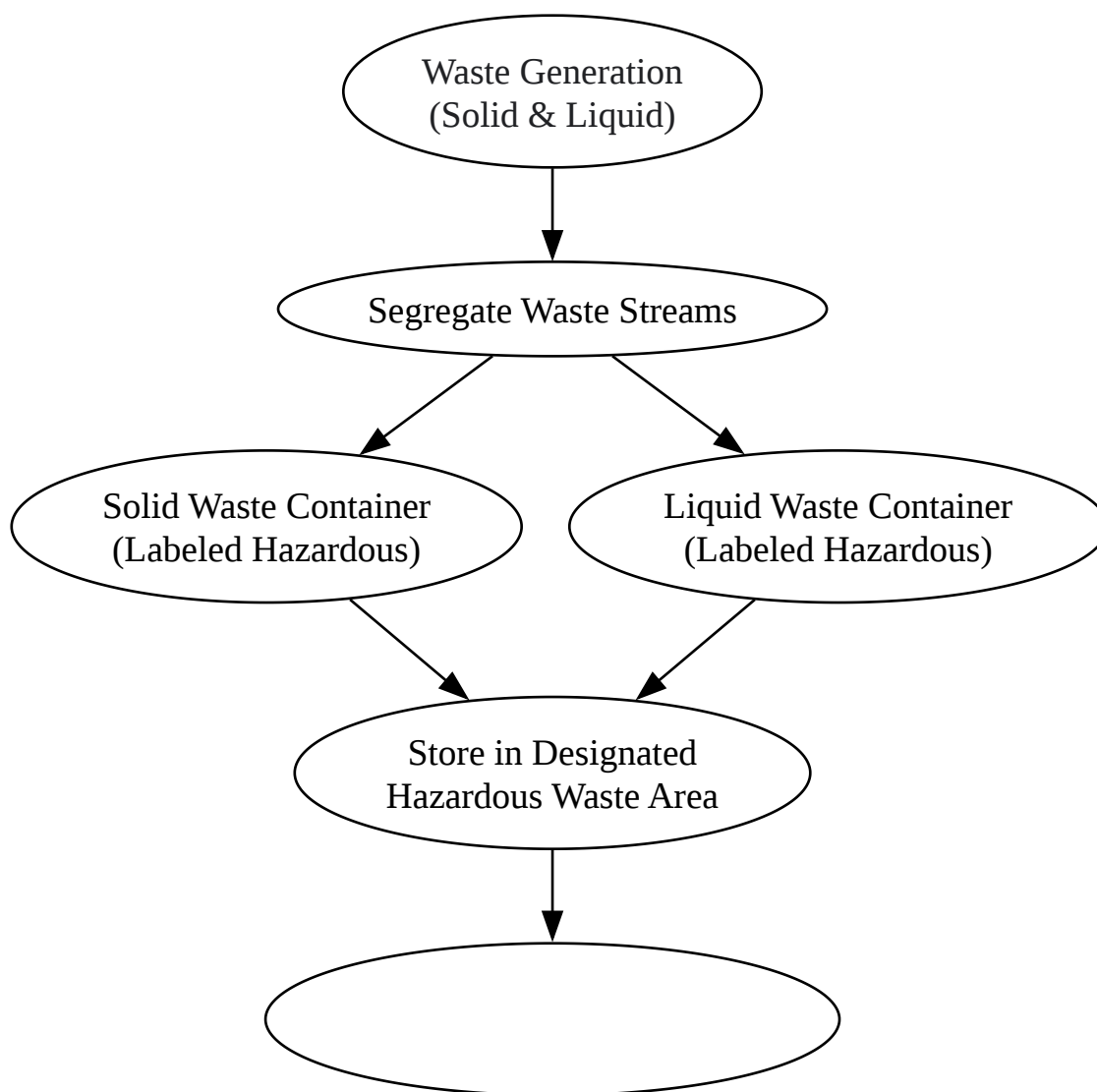
Decontamination and Disposal

Spill Management:

- Minor Spills: Carefully sweep the solid material into a designated hazardous waste container, avoiding dust generation.^[7]
- Major Spills: Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material and collect it in a sealed container for disposal.

Waste Disposal:

- All solid waste contaminated with **N-(tert-Butyl)-2-chloroacetamide** (e.g., gloves, weighing paper, pipette tips) should be collected in a dedicated, labeled hazardous waste container.^[7]
- Liquid waste containing the compound should be collected in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.^[7]
- Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.^{[2][8]}



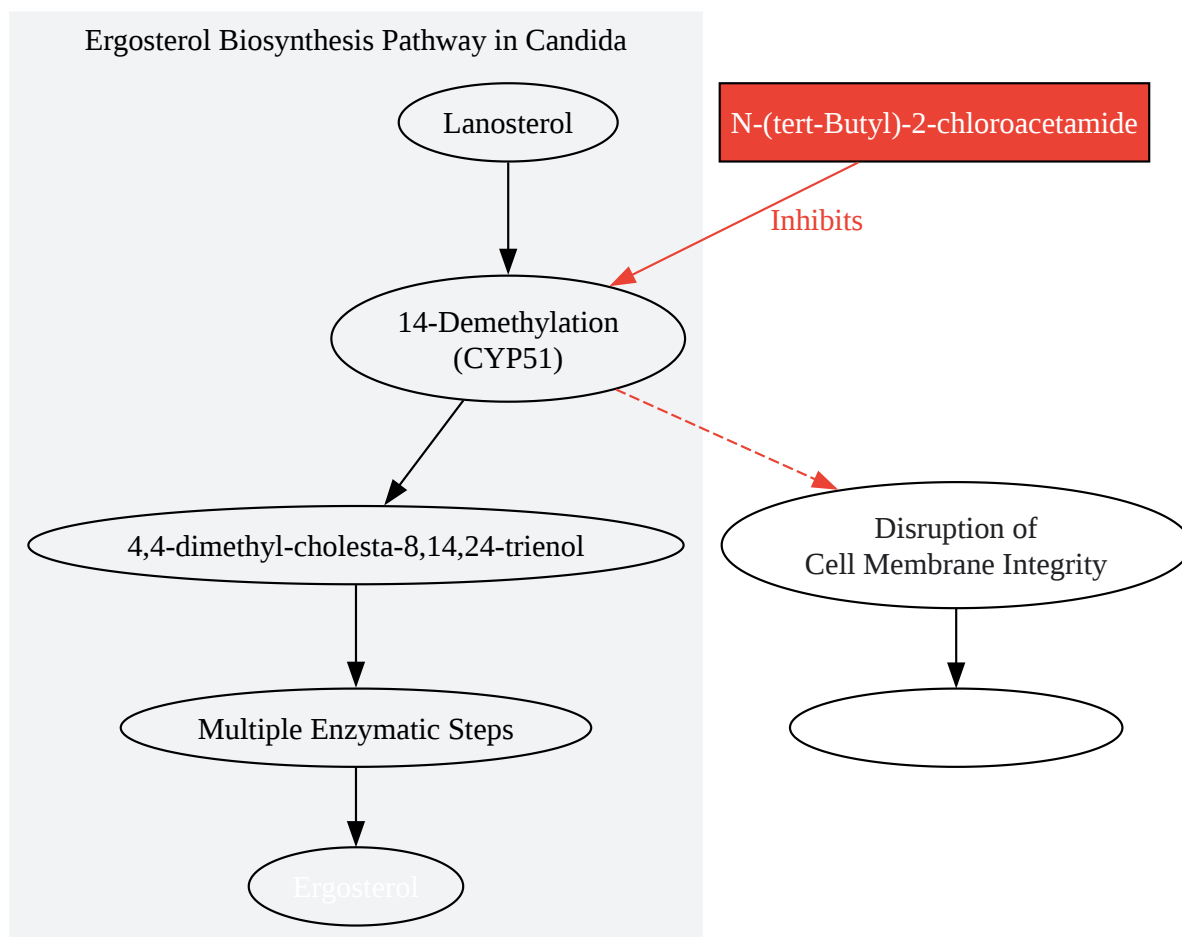
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Biological Activity and Signaling Pathway Interaction

N-(tert-Butyl)-2-chloroacetamide has demonstrated biological activity, including antifungal properties.[10] In vitro studies have shown that it can inhibit the growth of *Candida* species by targeting CYP51 (lanosterol 14 α -demethylase), a key enzyme in the ergosterol biosynthesis pathway.[10]

Ergosterol is an essential component of the fungal cell membrane, analogous to cholesterol in mammalian cells.[2] Inhibition of CYP51 disrupts the production of ergosterol, leading to the

accumulation of toxic sterol intermediates and compromising the integrity and function of the fungal cell membrane, ultimately resulting in cell lysis.[2][10][11]



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Emergency Procedures

First Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2]

- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[\[2\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)[\[12\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Specific Hazards Arising from the Chemical: No data available.
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[\[2\]](#)

Accidental Release Measures

- Personal Precautions, Protective Equipment, and Emergency Procedures: Avoid dust formation. Avoid breathing mist, gas, or vapors. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[8\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[8\]](#)
- Methods and Materials for Containment and Cleaning Up: Cover drains. Collect, bind, and pump off spills. Take up carefully. Dispose of properly. Clean up the affected area. Avoid generation of dusts.[\[8\]](#)[\[13\]](#)

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive understanding of the hazards of this chemical and the implementation of robust safety protocols in the laboratory. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before use and adhere to all institutional and regulatory guidelines.

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